# Structural Elucidation of 7-Bromo-3-nitroquinolin-4-ol: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *7-Bromo-3-nitroquinolin-4-ol* |
| *CAS No.:* | *723280-94-2* |
| *Cat. No.:* | *B3029608* |

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## Executive Summary

**7-Bromo-3-nitroquinolin-4-ol** (CAS: 723280-94-2) is a critical heterocyclic intermediate employed in the development of kinase inhibitors (e.g., EGFR, VEGFR targets) and antimicrobial agents.[1][2][3] Its structural integrity is defined by three distinct features: the halogenated benzene ring (7-bromo), the electron-withdrawing nitro group at position 3, and the tautomeric 4-hydroxy/4-oxo core.

This guide provides a rigorous technical analysis of its structural elucidation, synthetic regiocontrol, and characterization protocols. It addresses the common analytical challenge posed by the quinolin-4-ol ⇌ quinolin-4(1H)-one tautomeric equilibrium, which dictates the interpretation of spectroscopic data.

## Part 1: Synthetic Route & Regiochemical Control

The structural identity of **7-Bromo-3-nitroquinolin-4-ol** is established primarily through its synthetic lineage. The most robust pathway involves a Gould-Jacobs reaction followed by electrophilic nitration.

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## The Gould-Jacobs Protocol

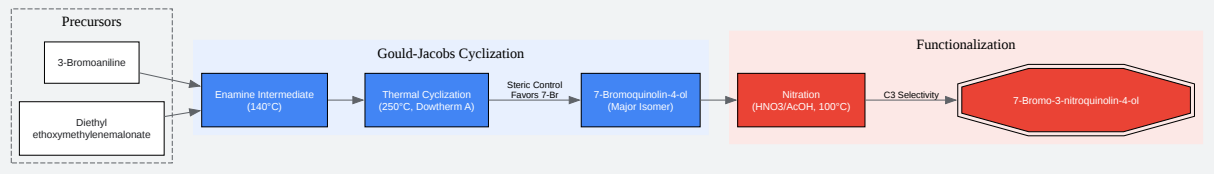
The synthesis begins with 3-bromoaniline. The regioselectivity of the cyclization step is the first critical structural filter.

- Condensation: 3-Bromoaniline reacts with diethyl ethoxymethylenemalonate (EMME) to form an enamine intermediate.
- Cyclization (Thermodynamic Control): Thermal cyclization (250°C in Dowtherm A) yields the quinoline core.[2]
  - Regiochemical Insight: Cyclization can theoretically occur at two ortho positions relative to the amine, yielding either the 5-bromo or 7-bromo isomer. However, steric hindrance at the position flanked by the bromine atom disfavors the 5-bromo product. The 7-bromo isomer is the predominant product (>90% selectivity), confirming the substitution pattern on the benzenoid ring.

## Electrophilic Nitration (C3 Selectivity)

The introduction of the nitro group is highly regioselective.[2]

- Mechanism: The 4-hydroxyl/4-oxo group activates the C3 position via resonance donation (in the enol form) or hyperconjugation.[2] The benzene ring, deactivated by the bromine atom, resists nitration under standard conditions.
- Outcome: Treatment with $HNO_3$/AcOH exclusively yields the 3-nitro derivative, leaving the C2 proton as a diagnostic singlet in NMR.




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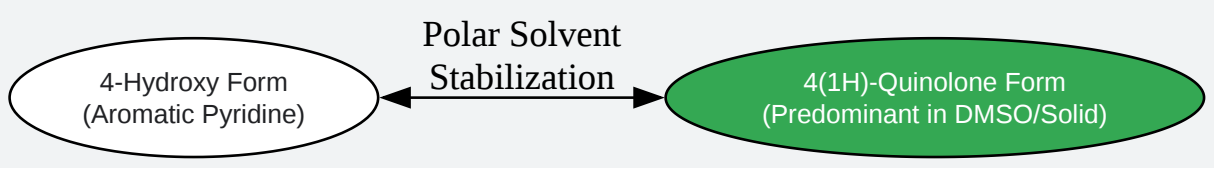
Figure 1: Synthetic workflow illustrating the regiochemical control points ensuring the 7-bromo and 3-nitro substitution patterns.

# Part 2: Structural Elucidation & Spectroscopy

Elucidating the structure requires navigating the tautomeric equilibrium. In the solid state and polar solvents (DMSO-d6), the compound exists predominantly as the 4(1H)-quinolinone tautomer, not the "ol".

## Tautomeric Equilibrium

- Structure A (Enol): 4-hydroxyquinoline (Aromatic pyridine ring).
- Structure B (Keto): 4(1H)-quinolinone (NH bond, carbonyl at C4).
- Evidence: X-ray crystallography of analogs consistently shows short C=O bond lengths (~1.25 Å) and intermolecular N-H[2]···O hydrogen bonding.[4]




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Figure 2: Tautomeric equilibrium.[2] Analytical data (NMR/IR) usually reflects the Keto form.

## Nuclear Magnetic Resonance (NMR) Analysis

The 1H NMR spectrum in DMSO-d6 is the definitive fingerprint.

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| Position | Chemical Shift (δ ppm) | Multiplicity | Coupling (Hz) | Structural Assignment |
|---|---|---|---|---|
| NH (1) | 12.5 - 13.5 | Broad Singlet | - | Diagnostic of Quinolone NH (Keto form) |
| H-2 | 8.90 - 9.15 | Singlet | - | Critical Marker: Deshielded by C3-$NO_2$ and C4=O. Lack of coupling confirms C3 substitution.[2] |
| H-5 | 8.05 - 8.15 | Doublet | J ≈ 8.5 | Ortho coupling to H-6. |
| H-8 | 7.80 - 7.90 | Doublet | J ≈ 2.0 | Meta coupling to H-6. |
| H-6 | 7.55 - 7.65 | Doublet of Doublets | J ≈ 8.5, 2.0 | Coupled to H-5 (ortho) and H-8 (meta). |

Interpretation Logic:

- The C2 Singlet: If the nitro group were at position 6 or 8, the H-2 and H-3 protons would appear as a pair of doublets (J ~6 Hz). The presence of a downfield singlet at ~9.0 ppm confirms the 3-nitro substitution.
- The ABX System: The protons on the benzene ring (H5, H6, H8) form an ABX spin system. The large coupling (J=8.5 Hz) between H5 and H6, combined with the small meta-coupling (J=2.0 Hz) between H6 and H8, confirms the 7-bromo substitution pattern. (A 5-bromo isomer would show different coupling constants).

## Mass Spectrometry (MS)

- Ionization: ESI+ or APCI.

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- Molecular Ion: $[M+H]^+$ = 269 and 271.[2]
- Isotopic Pattern: The 1:1 doublet intensity ratio of the peaks at m/z 269 and 271 is the definitive signature of a mono-brominated compound ($^{79}Br$ and $^{81}Br$ isotopes).
- Fragmentation: Loss of $NO_2$ [M-46] is a common fragmentation pathway.[2]

# Part 3: Experimental Protocols

## Protocol: Nitration of 7-Bromoquinolin-4-ol

Note: This protocol assumes the starting material, 7-bromoquinolin-4-ol, has been prepared via the Gould-Jacobs method.

Reagents:

- 7-Bromoquinolin-4-ol (1.0 eq)[5]
- Propionic acid (Solvent/Modulator)
- Nitric acid (fuming, >90%, 3.0 eq)

Procedure:

- Dissolution: Suspend 7-bromoquinolin-4-ol (10 g) in propionic acid (50 mL) in a round-bottom flask equipped with a reflux condenser and magnetic stirring. Heat to 90°C to facilitate partial dissolution.
- Addition: Add fuming nitric acid (3.0 eq) dropwise over 20 minutes. Caution: Exothermic reaction. Evolution of $NO_x$ fumes.
- Reaction: Reflux the mixture at 110-120°C for 2 hours. The suspension will typically clarify then reprecipitate the product.
- Quench: Cool the mixture to room temperature. Pour into ice-water (200 mL).
- Isolation: Filter the yellow precipitate. Wash copiously with water (3 x 50 mL) to remove acid traces, followed by cold ethanol (20 mL).

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- Purification: Recrystallize from DMF/Ethanol if necessary.
- Yield: Expected yield 75-85%.

## Protocol: Analytical Validation (QC)

HPLC Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).[2]
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 min.
- Detection: UV at 254 nm and 300 nm (Nitro group absorbance).[2]
- Acceptance Criteria: Purity > 98% (Area %).

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